

Essential Guide to the Proper Disposal of SPV106

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SPV106

Cat. No.: B610957

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For researchers, scientists, and drug development professionals handling **SPV106**, adherence to proper disposal protocols is crucial for maintaining laboratory safety and environmental compliance. This guide provides detailed, step-by-step procedures for the safe disposal of **SPV106**, grounded in its known chemical properties and associated hazards.

Key Safety and Handling Information

SPV106 is identified as a skin sensitizer and a combustible solid. Understanding these properties is the foundation of its safe management from use to disposal.

Property	Description	Source
Chemical Name	Not available	TargetMol[1]
CAS Number	1036939-38-4	Sigma-Aldrich, TargetMol[1]
Molecular Formula	C22H40O4	Sigma-Aldrich
Molecular Weight	368.55 g/mol	Sigma-Aldrich
Hazard Statements	H317: May cause an allergic skin reaction.	Sigma-Aldrich
Signal Word	Warning	Sigma-Aldrich
GHS Pictograms	GHS07 (Exclamation Mark)	Sigma-Aldrich
Storage Class	11: Combustible Solids	Sigma-Aldrich

Personal Protective Equipment (PPE) for Handling and Disposal

Prior to handling **SPV106** waste, it is imperative to be outfitted with the appropriate Personal Protective Equipment (PPE) to prevent skin contact and potential allergic reactions.

- **Gloves:** Nitrile or other chemical-resistant gloves.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles.
- **Lab Coat:** A standard lab coat should be worn to protect from incidental contact.
- **Respiratory Protection:** Not generally required for handling the solid material in well-ventilated areas. However, if there is a risk of generating dust or aerosols, a NIOSH-approved respirator may be necessary.

Step-by-Step Disposal Protocol for SPV106

This protocol outlines the necessary procedures for the collection, storage, and disposal of **SPV106** waste in a laboratory setting.

1. Waste Segregation and Collection:

- **Solid Waste:**
 - Place all solid **SPV106** waste, including contaminated consumables (e.g., weigh boats, pipette tips, gloves), into a designated, leak-proof hazardous waste container.
 - This container should be clearly labeled for "**SPV106** Solid Waste" and compatible with combustible solids.
- **Liquid Waste:**
 - If **SPV106** is dissolved in a solvent, collect the liquid waste in a separate, sealed, and chemically compatible hazardous waste container.
 - The container must be labeled with the full chemical name of all constituents, including the solvent, and their approximate concentrations.

- Sharps:
 - Any sharps (e.g., needles, razor blades) contaminated with **SPV106** must be disposed of in a designated sharps container that is puncture-resistant and leak-proof.

2. Labeling of Waste Containers:

- All waste containers must be clearly and accurately labeled with a hazardous waste tag as soon as waste is added.
- The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: **SPV106**
 - The specific hazards: "Skin Sensitizer," "Combustible Solid"
 - The accumulation start date
 - The name of the principal investigator and laboratory location

3. Storage of Hazardous Waste:

- Store hazardous waste containers in a designated, well-ventilated, and secure area away from general laboratory traffic.
- Ensure that the storage area is cool and dry to mitigate the risk associated with combustible solids.
- Segregate the **SPV106** waste from incompatible materials, particularly strong oxidizing agents.
- Keep waste containers tightly sealed at all times, except when adding waste.

4. Arranging for Disposal:

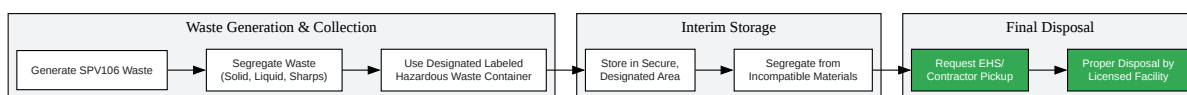
- **SPV106** waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not dispose of **SPV106** down the drain or in the regular trash.
- Follow your institution's specific procedures for requesting a hazardous waste pickup.

5. Spill and Decontamination Procedures:

- In the event of a spill, evacuate the immediate area and alert your laboratory supervisor and EHS.
- For small spills of solid **SPV106**, and if you are trained to do so, carefully sweep the material into a designated hazardous waste container using non-sparking tools. Avoid creating dust.
- Decontaminate the spill area with a suitable solvent (e.g., ethanol, isopropanol) and collect all cleaning materials as hazardous waste.
- For larger spills, or any spill of **SPV106** in solution, contact your EHS for assistance.

Visualizing the Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **SPV106**.



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Caption: Workflow for the proper disposal of **SPV106** waste.

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References

- 1. targetmol.com [targetmol.com]
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